

Measuring the Curie Temperature of EuS Thin Films: An Application Note

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Compound of Interest

Compound Name: *Europium sulfide*

Cat. No.: *B077022*

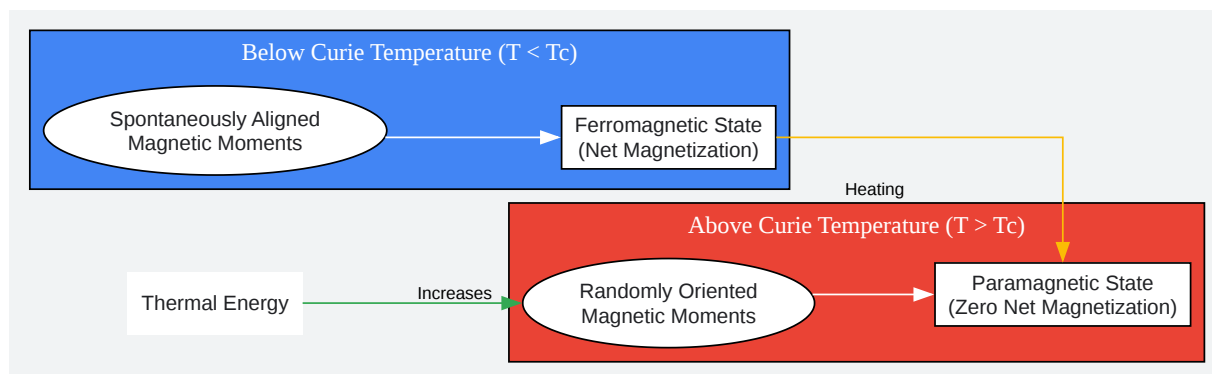
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Introduction

Europium Sulfide (EuS) is a ferromagnetic semiconductor with promising applications in spintronics and quantum computing. A critical parameter governing its magnetic behavior is the Curie temperature (T_c), the temperature at which the material transitions from a ferromagnetic to a paramagnetic state. For thin films, the T_c can be significantly influenced by various factors including film thickness, substrate-induced strain, and doping.[1][2][3] This application note provides detailed protocols for measuring the Curie temperature of EuS thin films using three common experimental techniques: Superconducting Quantum Interference Device (SQUID) magnetometry, Magneto-Optic Kerr Effect (MOKE) magnetometry, and the Anomalous Hall Effect (AHE).

Physical Principle: The Ferromagnetic-Paramagnetic Phase Transition

The transition from a ferromagnetic to a paramagnetic state at the Curie temperature is a second-order phase transition.[4] Below T_c , the magnetic moments of the Eu^{2+} ions are spontaneously ordered, resulting in a net magnetization. As the temperature increases, thermal fluctuations disrupt this long-range order. At and above T_c , the thermal energy overcomes the exchange interactions, leading to a random orientation of the magnetic moments and zero net magnetization in the absence of an external magnetic field.[1]

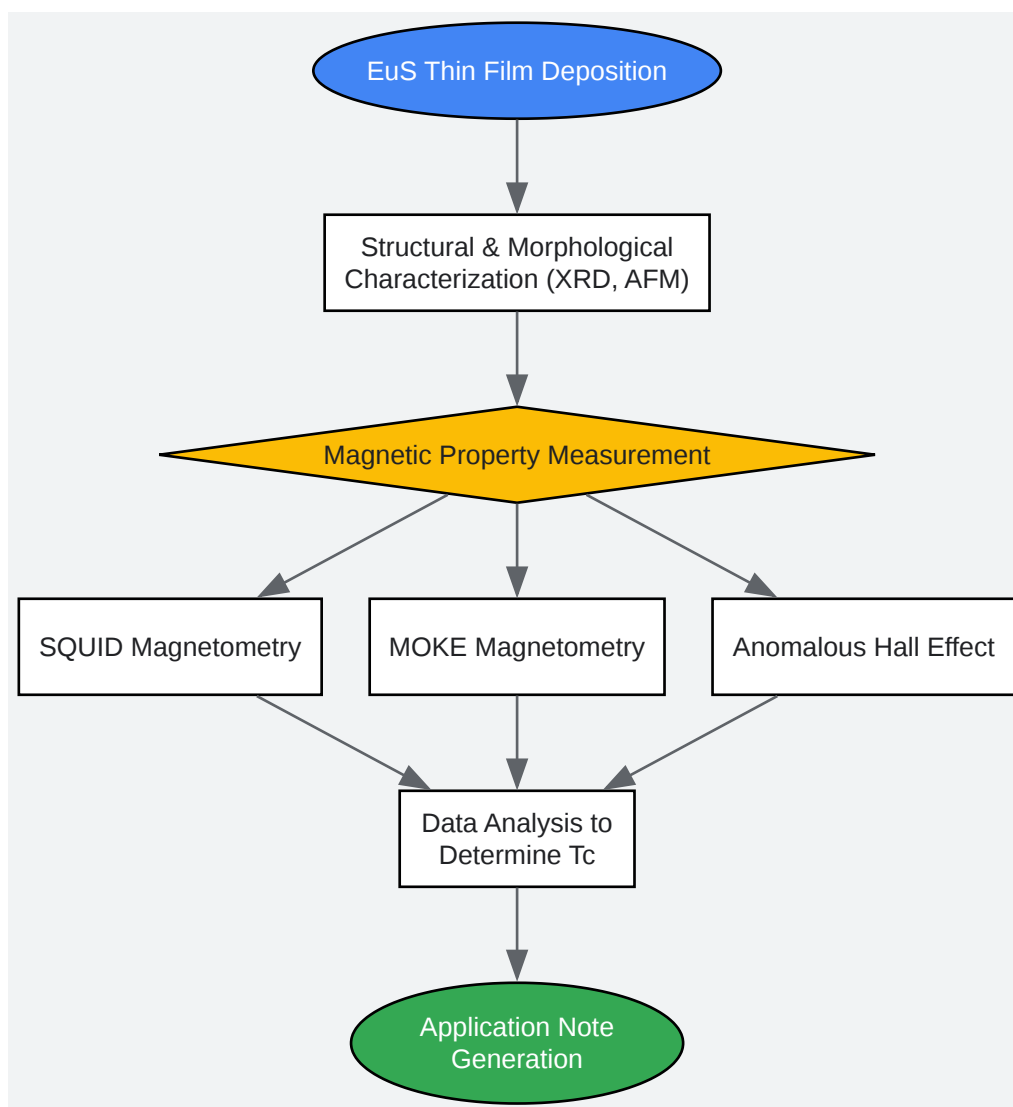


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Caption: Ferromagnetic to Paramagnetic Phase Transition.

Experimental Techniques and Protocols

A comprehensive characterization of the Curie temperature of EuS thin films involves multiple experimental techniques. The general workflow for characterizing these magnetic thin films is outlined below.



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Caption: Experimental Workflow for Thin Film Characterization.

SQUID Magnetometry

SQUID magnetometry is a highly sensitive technique for measuring the magnetic moment of a sample. By measuring the temperature dependence of the magnetization, the Curie temperature can be accurately determined.[5]

Protocol:

- Sample Preparation:

- Cut the EuS thin film sample to a suitable size (e.g., 3x3 mm²).
- Mount the sample in a sample holder, such as a gelatin capsule or a straw, ensuring it is securely fixed. The orientation of the film with respect to the applied magnetic field (in-plane or out-of-plane) should be noted.
- Zero-Field-Cooled (ZFC) Measurement:
 - Cool the sample from room temperature to a low temperature (e.g., 2 K) in the absence of an external magnetic field.
 - At the lowest temperature, apply a small constant magnetic field (e.g., 100 Oe).
 - Measure the magnetic moment as the sample is warmed up to a temperature well above the expected T_c .^{[6][7]}
- Field-Cooled (FC) Measurement:
 - Cool the sample from above the T_c to a low temperature (e.g., 2 K) while applying the same constant magnetic field used in the ZFC measurement.
 - Measure the magnetic moment as the sample is warmed up.^{[6][7]}
- Data Analysis to Determine T_c :
 - Plot the magnetization (M) as a function of temperature (T) for both ZFC and FC measurements.
 - The Curie temperature is often identified as the temperature at which the magnetization in the ZFC curve shows a sharp decrease.
 - A more precise determination can be made by plotting the derivative of the magnetization with respect to temperature (dM/dT). The T_c corresponds to the minimum in the dM/dT versus T plot.^[8]
 - Alternatively, for a second-order phase transition, plotting M^2 versus T and extrapolating the linear portion of the curve to $M^2 = 0$ gives an estimate of T_c .^[8]

Magneto-Optic Kerr Effect (MOKE) Magnetometry

MOKE is a surface-sensitive optical technique that measures the change in polarization of light upon reflection from a magnetic material.^[9] This change is proportional to the magnetization of the material.

Protocol:

- MOKE Setup and Alignment:
 - The basic MOKE setup includes a laser source, a polarizer, the sample mounted in a cryostat with optical access, an analyzer, and a photodetector.^[10]
 - The setup can be configured for polar, longitudinal, or transverse MOKE, depending on the orientation of the magnetic field and the plane of incidence of the light relative to the sample surface.^[9]
 - Align the optical components to maximize the signal-to-noise ratio.
- Temperature-Dependent Measurement:
 - Mount the EuS thin film sample in a cryostat that allows for temperature control.
 - Apply a magnetic field to saturate the sample's magnetization.
 - Measure the Kerr rotation or ellipticity as a function of temperature as the sample is slowly warmed through the expected Curie temperature.
 - The Kerr signal will decrease as the temperature approaches T_c and vanish above it.
- Data Analysis to Determine T_c :
 - Plot the normalized Kerr signal as a function of temperature.
 - The Curie temperature is the temperature at which the Kerr signal extrapolates to zero.
 - Similar to SQUID data analysis, taking the derivative of the Kerr signal with respect to temperature can provide a more precise determination of T_c .

Anomalous Hall Effect (AHE)

In ferromagnetic materials, the Hall resistance has an additional component, known as the anomalous Hall resistance, which is proportional to the magnetization perpendicular to the sample plane.^[11] By measuring the temperature dependence of the anomalous Hall resistance, the Curie temperature can be determined.

Protocol:

- Sample Preparation:
 - Fabricate a Hall bar structure from the EuS thin film using photolithography and etching techniques. This allows for precise measurement of the longitudinal and transverse resistance.
- Transport Measurement:
 - Mount the Hall bar sample in a cryostat with electrical contacts.
 - Apply a constant current through the Hall bar and measure the transverse voltage as a function of an out-of-plane magnetic field at various constant temperatures.
 - The anomalous Hall resistance (R_{AHE}) is the value of the transverse resistance at zero magnetic field, extrapolated from the high-field data.
- Data Analysis to Determine T_c :
 - Plot the remanent anomalous Hall resistance (the value at zero field after saturation) as a function of temperature.
 - The Curie temperature is the temperature at which the remanent anomalous Hall resistance vanishes.
 - The temperature dependence of the anomalous Hall conductivity can also be analyzed to determine the T_c .^[12]

Data Presentation

The following tables summarize the reported Curie temperatures for EuS thin films under various conditions.

Table 1: Curie Temperature of EuS Thin Films with Varying Thickness

Thickness (nm)	Substrate	Curie Temperature (K)	Reference
15	Si/SiO ₂	~16.5	[13]
25	Si/SiO ₂	~16.5	[13]
50	Si/SiO ₂	~16.5	[13]

Table 2: Curie Temperature of Gd-doped EuS

Gd Doping (%)	Host	Curie Temperature (K)	Reference
0	Nanocrystals	~16.5	[3]
5.3	Nanocrystals	29.4	[3]
2	Thin Film	86.3 ± 0.2	[14]
4.2	Thin Film on YAlO ₃	up to ~125	[2]

Table 3: Curie Temperature of EuS in Heterostructures

Heterostructure	EuS Thickness (nm)	Enhancement of T _c	Curie Temperature (K)	Reference
Co/EuS Multilayer	4	Strong Enhancement	> 50	[15]
Fe/EuS Multilayer	4	Strong Enhancement	> 50	[15]

Conclusion

The accurate measurement of the Curie temperature is crucial for the development and application of EuS thin films in spintronic devices. This application note has provided detailed protocols for three widely used techniques: SQUID magnetometry, MOKE magnetometry, and the Anomalous Hall Effect. The choice of technique will depend on the specific research question, sample properties, and available equipment. By following these protocols, researchers can obtain reliable and reproducible measurements of the Curie temperature of EuS thin films.

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